

# 4-(3-Mercaptopropyl)phenol proper disposal procedures

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-(3-Mercaptopropyl)phenol

Cat. No.: B15311294

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[2] Safety Data Sheet Version 6.0. Revision Date 13.09.2019. Print Date 15.09.2019. SECTION 1: Identification of the substance/mixture and of the company/undertaking. 1.1 Product identifiers. Product name. : **4-(3-Mercaptopropyl)phenol**. Product Number. : SML0099. Brand. : Sigma. CAS-No. : 96165-98-9. [1](#) [1] Safety Data Sheet Product Name: **4-(3-Mercaptopropyl)phenol**. Date of issue: 08/29/2016. Version: 0. Section 1. Product and company identification. Product name : **4-(3-Mercaptopropyl)phenol**. Product code : 10123. Chemical formula : C<sub>9</sub>H<sub>12</sub>OS. Synonyms : 4-(3-Thiopropyl)phenol; 3-(4-Hydroxyphenyl)-1-propanethiol. Supplier : TCI America. 9211 N. Harborage St. Portland, OR 97203. Tel: 800-423-8616. Fax: 888-520-1075. In case of emergency : (800) 424-9300 (CHEMTREC). Section 2. Hazards identification. OSHA/HCS status : This material is considered hazardous by the OSHA Hazard Communication Standard (29 CFR 1910.1200). GHS label elements. Hazard pictograms : [1](#) Safety Data Sheet Product name: **4-(3-Mercaptopropyl)phenol**. Product Number: SML0099. Brand: Sigma. CAS-No. : 96165-98-9. Relevant identified uses of the substance or mixture and uses advised against. Identified uses : Laboratory chemicals, Synthesis of substances. SECTION 12: ECOLOGICAL INFORMATION. 12.1 Toxicity. no data available. 12.2 Persistence and degradability. no data available. 12.3 Bioaccumulative potential. no data available. 12.4 Mobility in soil. no data available. 12.5 Results of PBT and vPvB assessment. PBT/vPvB assessment not available as chemical safety assessment not required/not conducted. 12.6 Other adverse effects. no data available. SECTION 13: Disposal considerations. 13.1 Waste treatment methods. Product. Offer surplus and non-recyclable solutions to a licensed disposal company. Contact a licensed professional waste disposal service to dispose of this material. Contaminated packaging. Dispose of as unused product. SECTION 14: Transport information. DOT (US). Not dangerous goods. IMDG. Not dangerous

goods. IATA. Not dangerous goods. [1](#) **4-(3-Mercaptopropyl)phenol** | C<sub>9</sub>H<sub>12</sub>OS | ChemSpider **4-(3-Mercaptopropyl)phenol**. 4-(3-sulfanylpropyl)phenol. 96165-98-9. 3-(4-hydroxyphenyl)propane-1-thiol. 4-(3-Thiopropyl)phenol. More... Molecular Formula C<sub>9</sub>H<sub>12</sub>OS. Average mass 168.256 Da. Monoisotopic mass 168.060911 Da. ChemSpider ID 24770851. -- INVALID-LINK-- Safety Data Sheet Product Name: **4-(3-Mercaptopropyl)phenol**. Date of issue: 08/29/2016. Version: 0. Section 13. Disposal considerations. The information presented only applies to the material as supplied. The identification based on characteristic(s) or listing may not apply if the material has been used or otherwise contaminated. It is the responsibility of the waste generator to determine the toxicity and physical properties of the material generated to determine the proper waste identification and disposal methods in compliance with applicable regulations. Disposal should be in accordance with applicable regional, national and local laws and regulations. [1](#) Safety Data Sheet Product: Offer surplus and non-recyclable solutions to a licensed disposal company. Contact a licensed professional waste disposal service to dispose of this material. Contaminated packaging: Dispose of as unused product. [1](#) Safety data sheet Revision: 10/25/2022. Version: 6. 1. Identification. Product identifier. Product name: **4-(3-Mercaptopropyl)phenol**. Product No.: SML0099. CAS No.: 96165-98-9. Relevant identified uses of the substance or mixture and uses advised against. Identified uses: For research use only. Details of the supplier of the safety data sheet. Supplier. Name: Cayman Chemical Company. Address: 1180 E. Ellsworth Road Ann Arbor, MI 48108. Telephone: +1 (734)971-3335. Emergency telephone number. Emergency Telephone: CHEMTREC:1 (800)424-9300 / +1 (703)527-3887. 2. Hazard(s) identification. GHS classification in accordance with the OSHA Hazard Communication Standard (29 CFR 1910.1200). Acute toxicity, oral, Category 4. Skin irritation, Category 2. Eye irritation, Category 2. Specific target organ toxicity, single exposure, Category 3, Respiratory system. GHS label elements, including precautionary statements. Pictogram. Signal word: Warning. Hazard statement(s). H302: Harmful if swallowed. H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation. Precautionary statement(s). P261: Avoid breathing dust/fumes/gas/mist/vapors/spray. P264: Wash hands thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P271: Use only outdoors or in a well-ventilated area. P280: Wear protective gloves/eye protection/face protection. P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. P302+P352: IF ON SKIN: Wash with plenty of soap and water. P304+P340: IF INHALED: Remove victim to fresh air and keep at rest in a position comfortable for breathing. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P312: Call a POISON CENTER or doctor/physician if you feel

unwell. P330: Rinse mouth. P332+P313: If skin irritation occurs: Get medical advice/attention. P337+P313: If eye irritation persists: Get medical advice/attention. P362: Take off contaminated clothing and wash before reuse. P403+P233: Store in a well-ventilated place. Keep container tightly closed. P405: Store locked up. P501: Dispose of contents/container to an approved waste disposal plant. --INVALID-LINK-- **4-(3-Mercaptopropyl)phenol 4-(3-Mercaptopropyl)phenol**. SML0099. ≥95% (HPLC). Synonyms: 3-(4-Hydroxyphenyl)-1-propanethiol, 4-(3-Thiopropyl)phenol. find similar products. Application. **4-(3-Mercaptopropyl)phenol** has been used as a matrix-assisted laser desorption/ionization (MALDI) matrix. Properties. chemical name. **4-(3-Mercaptopropyl)phenol**. Related Categories. Biochemicals and Reagents. More... assay. ≥95% (HPLC). form. solid. mp. 58-62 °C (lit.) CAS no. 96165-98-9. mol wt. 168.25 g/mol . --INVALID-LINK-- Safety Data Sheet - Santa Cruz Biotechnology **4-(3-Mercaptopropyl)phenol**: sc-280456. MATERIAL SAFETY DATA SHEET. Section 1 - Product and Company Information. Product Name: **4-(3-Mercaptopropyl)phenol**. Catalog Number: sc-280456. Supplier: Santa Cruz Biotechnology, Inc. 2145 Delaware Avenue. Santa Cruz, California 95060. 800.457.3801 or 831.457.3800. Emergency: ChemWatch. Within the US & Canada: 877-715-9305. Outside the US & Canada: +800 2436 2255 (1-800-CHEMCALL) or call +613 9573 3112. Section 2 - Composition/Information on Ingredient. Substance Name: **4-(3-MERCAPTOPROPYL)PHENOL**. CAS #. 96165-98-9. SARA 313. No. Formula: C<sub>9</sub>H<sub>12</sub>OS. Section 13 - Disposal Considerations. APPROPRIATE METHOD OF DISPOSAL OF SUBSTANCE OR PREPARATION. Contact a licensed professional waste disposal service to dispose of this material. Dissolve or mix the material with a combustible solvent and burn in a chemical incinerator equipped with an afterburner and scrubber. Observe all federal, state, and local environmental regulations. --INVALID-LINK-- Safety Data Sheet Revision date 29-Jan-2024. Version 3. 1. Identification. Product identifier. Product Name **4-(3-Mercaptopropyl)phenol**. Other means of identification. Product Code(s) SML0099. Synonyms 3-(4-Hydroxyphenyl)-1-propanethiol, 4-(3-Thiopropyl)phenol. Recommended use of the chemical and restrictions on use. Recommended use For research use only. Restrictions on use No information available. Details of the supplier of the safety data sheet. Supplier Address. EMD Millipore Corporation, 290 Concord Road, Billerica, MA 01821, USA. Phone: +1-800-645-5476. E-mail: --INVALID-LINK--. Emergency telephone number. Emergency Telephone For information in USA, call +1-800-645-5476. For international emergencies, call +1-703-527-3887. CHEMTREC Phone Number (24 hr): 1-800-424-9300 (USA/Canada), +1-703-527-3887 (International). 2. Hazard(s) identification. GHS Classification. Acute toxicity - Oral Category 4. Skin corrosion/irritation Category 2. Serious eye damage/eye irritation Category 2A. Specific

target organ toxicity (single exposure) Category 3. GHS label elements, including precautionary statements. Hazard statements. H302 - Harmful if swallowed. H315 - Causes skin irritation. H319 - Causes serious eye irritation. H335 - May cause respiratory irritation. Precautionary Statements - Disposal. P501 - Dispose of contents/ container to an approved waste disposal plant. --INVALID-LINK-- Proper Disposal of **4-(3-Mercaptopropyl)phenol**: A Guide for Laboratory Professionals

For immediate release: This document provides essential safety and logistical information for the proper disposal of **4-(3-Mercaptopropyl)phenol** (CAS No. 96165-98-9), a chemical compound utilized in various research and development applications. Adherence to these procedures is critical to ensure the safety of laboratory personnel and to maintain compliance with environmental regulations.

## Immediate Safety Considerations

**4-(3-Mercaptopropyl)phenol** is classified as a hazardous substance.<sup>[1]</sup> It is harmful if swallowed, causes skin irritation, and can lead to serious eye irritation. Additionally, it may cause respiratory irritation.

In case of exposure:

- Eyes: Immediately rinse with plenty of water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.
- Skin: Wash off with soap and plenty of water. If skin irritation occurs, seek medical advice.
- Inhalation: Move the person to fresh air. If breathing is difficult, provide artificial respiration and consult a physician.
- Ingestion: Do not induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.

Always wear appropriate personal protective equipment (PPE), including gloves, eye protection, and a lab coat, when handling this chemical.

## Quantitative Data Summary

The following table summarizes key quantitative data for **4-(3-Mercaptopropyl)phenol**.

Property	Value	Reference
Molecular Formula	C9H12OS	
Molecular Weight	168.25 g/mol	
CAS Number	96165-98-9	
Melting Point	58-62 °C	
Purity	≥95% (HPLC)	

## Disposal Protocol

The primary method for the disposal of **4-(3-Mercaptopropyl)phenol** is to engage a licensed professional waste disposal service. It is the responsibility of the waste generator to accurately characterize the waste and ensure compliance with all applicable federal, state, and local regulations.

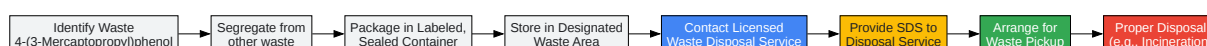
### Step-by-Step Disposal Procedure:

- Segregation: Isolate waste **4-(3-Mercaptopropyl)phenol** and any contaminated materials (e.g., gloves, absorbent pads, empty containers) from other laboratory waste streams.
- Containerization: Place the waste in a clearly labeled, sealed, and compatible container. The label should include the chemical name, "**4-(3-Mercaptopropyl)phenol**," and any relevant hazard warnings.
- Storage: Store the sealed container in a designated, well-ventilated waste accumulation area, away from incompatible materials.
- Professional Disposal: Arrange for pickup and disposal by a licensed hazardous waste disposal company. Provide the company with a copy of the Safety Data Sheet (SDS).
- Contaminated Packaging: Dispose of the original container as unused product, following the same procedure.

Note on Treatment: Some sources suggest that the material can be dissolved or mixed with a combustible solvent and incinerated in a chemical incinerator equipped with an afterburner and scrubber. This should only be performed by a licensed and equipped waste disposal facility.

## Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **4-(3-Mercaptopropyl)phenol**.



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Caption: Disposal workflow for **4-(3-Mercaptopropyl)phenol**.

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## References

- 1. [angenechemical.com](https://www.angenechemical.com) [angenechemical.com]
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